

Application Notes and Protocols: Diphenyl Ether in Fragrance Chemistry

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Compound of Interest

Compound Name: **Diphenyl ether**

Cat. No.: **B7761001**

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Introduction

Diphenyl ether (also known as diphenyl oxide or phenoxybenzene) is an aromatic ether with the chemical formula $(C_6H_5)_2O$. It is a versatile compound that serves as a valuable ingredient in the fragrance industry and as a key intermediate in various chemical syntheses.[1][2] Due to its unique olfactory properties, high stability, and low cost, **diphenyl ether** is widely used in a range of consumer products, from fine fragrances to soaps and detergents.[3][4] This document provides detailed application notes on its use in fragrance chemistry and outlines key experimental protocols for its synthesis, analysis, and sensory evaluation.

Application Notes

Olfactory Profile and Characteristics

Diphenyl ether is characterized by a strong and diffusive odor. Its scent profile is complex and concentration-dependent:

- In Dilution: It possesses a pleasant, floral scent reminiscent of geranium and rose, with powdery and sweet undertones.[1][5][6] This makes it a popular choice for creating classic floral accords.
- In Concentration: The odor can be aggressive and pungent, with some describing it as having metallic notes or being reminiscent of mango skins.[7][8]

This dual character allows perfumers to use it for various effects, from providing a foundational floral note to adding a unique lift and freshness, particularly in citrus compositions.[\[7\]](#)

Role in Fragrance Compositions

Diphenyl ether's utility in perfumery is multifaceted, owing to its chemical and olfactory properties:

- Fragrance Ingredient: It is a key component in creating scents such as rose, geranium, lily-of-the-valley, and other floral bouquets.[\[5\]](#) It is also used to impart a clean, powdery scent in soaps, shampoos, and laundry detergents.[\[5\]\[9\]](#)
- Fixative: With its low volatility and high boiling point, **diphenyl ether** acts as an excellent fixative.[\[9\]](#) It slows the evaporation rate of more volatile fragrance components, thereby increasing the longevity and stability of the overall scent profile on the skin or in a product base.[\[9\]](#)
- Stability: The molecule is chemically stable under normal storage conditions and in various product bases, including the often alkaline environment of soaps.[\[4\]\[5\]\[9\]](#) This stability is crucial for maintaining the integrity of the fragrance in consumer products over time.[\[9\]](#)

Natural Occurrence and Synthesis

While it is primarily synthesized for commercial use, **diphenyl ether** occurs naturally in some foods and beverages, including vanilla, grapes, tea, and bourbon.[\[6\]\[10\]](#) Commercially, it is often produced as a byproduct during the high-pressure hydrolysis of chlorobenzene in the manufacturing of phenol.[\[3\]\[4\]](#) A common laboratory and industrial synthesis method is a modification of the Williamson ether synthesis or the Ullmann condensation, reacting phenol with bromobenzene in the presence of a base and a copper catalyst.[\[3\]](#)

Safety and Regulatory Status

The safety of **diphenyl ether** for use in fragrance has been evaluated by the Research Institute for Fragrance Materials (RIFM).[\[6\]\[10\]](#) Based on these assessments, it is considered safe for use in consumer products under the typical levels of application.[\[6\]](#) Studies have shown that it is not genotoxic.[\[10\]](#) However, it is classified as an eye irritant.[\[11\]](#)

Data Presentation

Table 1: Physicochemical Properties of **Diphenyl Ether**

| Property | Value | Reference |
|-------------------|---|-----------|
| CAS Number | 101-84-8 | [5][6] |
| Molecular Formula | C ₁₂ H ₁₀ O | [5] |
| Molecular Weight | 170.21 g/mol | [5] |
| Appearance | Colorless to pale yellow liquid or crystalline solid | [5] |
| Odor | Floral, powdery, sweet, geranium-like | [1][5][6] |
| Melting Point | 25-27 °C (77-81 °F) | [4][5] |
| Boiling Point | 259 °C (498 °F) | [4][5] |
| Density | 1.067 – 1.072 g/cm ³ at 25°C | [5] |
| Vapor Pressure | 0.001 hPa at 25°C | [5] |
| Flash Point | > 113 °C (235.4 °F) | [5] |
| Solubility | Insoluble in water; Soluble in organic solvents (alcohol, ether, benzene) | [5] |
| Purity | ≥ 99% | [5] |

Experimental Protocols

Protocol 1: Synthesis of Diphenyl Ether via Ullmann Condensation

This protocol describes a laboratory-scale synthesis adapted from the Ullmann condensation reaction.[3][12]

1. Materials and Equipment:

- Phenol (2.0 mmol)
- Iodobenzene (3.0 mmol)
- Cuprous oxide (Cu_2O) (0.1 mmol)
- Caesium carbonate (Cs_2CO_3) (4.0 mmol)
- Ligand: trans-N,N'-bis(pyridin-2-ylmethylene)cyclohexane-1,2-diamine (0.4 mmol)
- Acetonitrile (anhydrous, 1.2 mL)
- Dichloromethane
- Saturated NaCl solution
- Magnesium sulfate (MgSO_4)
- Schlenk tube (35 mL) with magnetic stirrer
- Oil bath
- Rotary evaporator
- Silica gel for column chromatography

2. Procedure:

- Dry a 35 mL Schlenk tube at 100°C and allow it to cool under a nitrogen atmosphere.
- To the tube, add cuprous oxide (14.4 mg), the ligand (117 mg), phenol (188 mg), and caesium carbonate (1.303 g).
- Purge the Schlenk tube by evacuating and refilling with nitrogen three times.
- Using syringes, add iodobenzene (336 μL) and acetonitrile (1.2 mL).
- Place the reactor in an oil bath preheated to 82°C and stir the mixture for 24 hours.

- Monitor the reaction progress using Thin Layer Chromatography (TLC) or GC-MS.
- Upon completion, cool the reaction mixture to room temperature and dilute with 25 mL of dichloromethane.
- Filter the mixture through a pad of celite to remove solid residues.
- Concentrate the filtrate under reduced pressure using a rotary evaporator.
- Redissolve the residue in 50 mL of dichloromethane and transfer to a separatory funnel.
- Wash the organic phase with distilled water (2 x 20 mL) and then with a saturated aqueous sodium chloride solution (2 x 20 mL).[\[12\]](#)
- Dry the organic layer over anhydrous MgSO₄, filter, and concentrate under reduced pressure.[\[12\]](#)

3. Purification:

- Purify the resulting crude oil by silica gel column chromatography, using hexane as the eluent.[\[12\]](#)
- Combine the fractions containing the pure product and remove the solvent under reduced pressure to yield **diphenyl ether** as a colorless oil, which may crystallize upon cooling.[\[12\]](#)

Protocol 2: Quality Control using Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a general method for determining the purity of synthesized **diphenyl ether** or its concentration in a fragrance mixture. The parameters are based on standard methods for analyzing semi-volatile organic compounds.[\[13\]](#)

1. Instrumentation and Conditions:

- Gas Chromatograph: Agilent 7890 GC (or equivalent)
- Mass Spectrometer: Agilent 7000 Triple Quadrupole MS (or equivalent)

- Injector: Split/splitless inlet at 260°C, splitless mode
- Column: DB-5ms (or equivalent), 30 m x 0.25 mm ID x 0.25 µm film thickness
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min
- Oven Temperature Program:
 - Initial temperature: 100°C, hold for 2 minutes
 - Ramp: 15°C/min to 280°C
 - Hold: 5 minutes at 280°C
- MS Conditions:
 - Ion Source: Electron Ionization (EI) at 70 eV
 - Source Temperature: 230°C
 - Quadrupole Temperature: 150°C
 - Acquisition Mode: Full Scan (m/z 40-450) or Selected Ion Monitoring (SIM) for higher sensitivity, monitoring characteristic ions for **diphenyl ether** (e.g., m/z 170, 141, 77).

2. Sample Preparation:

- Purity Analysis: Dilute 1 µL of the synthesized **diphenyl ether** in 1 mL of a suitable solvent like dichloromethane or hexane.
- Fragrance Mixture Analysis: Dilute the fragrance oil in a solvent to a final concentration within the calibrated range of the instrument (e.g., 1-100 ppm).

3. Analysis:

- Inject 1 µL of the prepared sample into the GC-MS system.
- Acquire the data.

- Identify the **diphenyl ether** peak based on its retention time and mass spectrum.
- For purity analysis, calculate the peak area percentage. For quantitative analysis, determine the concentration using a calibration curve prepared from certified reference standards.

Protocol 3: Sensory Evaluation of a Fragrance Accord

This protocol describes a method for a trained panel to assess the olfactory impact of **diphenyl ether**.[\[14\]](#)[\[15\]](#)

1. Panel and Environment:

- Panelists: Use a panel of 8-12 trained assessors with demonstrated proficiency in describing floral and chemical odor notes.
- Environment: Conduct the evaluation in a dedicated sensory analysis laboratory with controlled temperature, humidity, and ventilation to ensure a neutral, odor-free environment. [\[15\]](#) Individual booths should be used to prevent interaction between panelists.

2. Sample Preparation:

- Control Sample: Prepare a simple floral (e.g., rose) accord without **diphenyl ether**. Dilute the accord to 10% in ethanol.
- Test Sample: Prepare the same floral accord, but with the addition of 0.5% **diphenyl ether**. Dilute the accord to 10% in ethanol.
- Application: Dip standard fragrance blotters into each solution, ensuring they are equally saturated. Allow the solvent to evaporate for 60 seconds.
- Coding: Label the blotters with random three-digit codes to blind the samples.[\[15\]](#)

3. Evaluation Procedure (Descriptive Analysis):

- Present the coded blotters (Control and Test) to each panelist in a randomized order.
- Ask panelists to evaluate and rate the intensity of key sensory attributes (e.g., "Overall Floral," "Geranium Note," "Powdery," "Metallic," "Longevity") on a labeled magnitude scale

(e.g., 0-10).

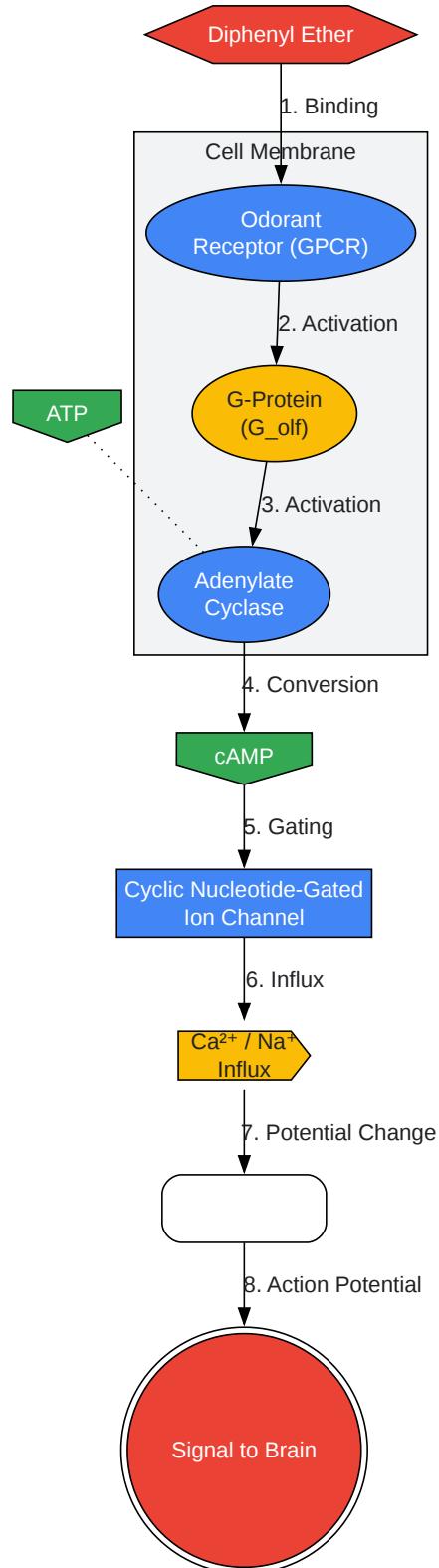
- Provide water and unsalted crackers for palate cleansing between samples.[\[15\]](#)
- Evaluations should be performed at set time intervals (e.g., initial, 30 min, 1 hour, 4 hours) to assess the evolution of the fragrance and the fixative effect of **diphenyl ether**.

4. Data Analysis:

- Collect the intensity ratings from all panelists.
- Analyze the data using appropriate statistical methods (e.g., ANOVA, t-tests) to determine if there are significant differences in the perceived attributes between the control and test samples.

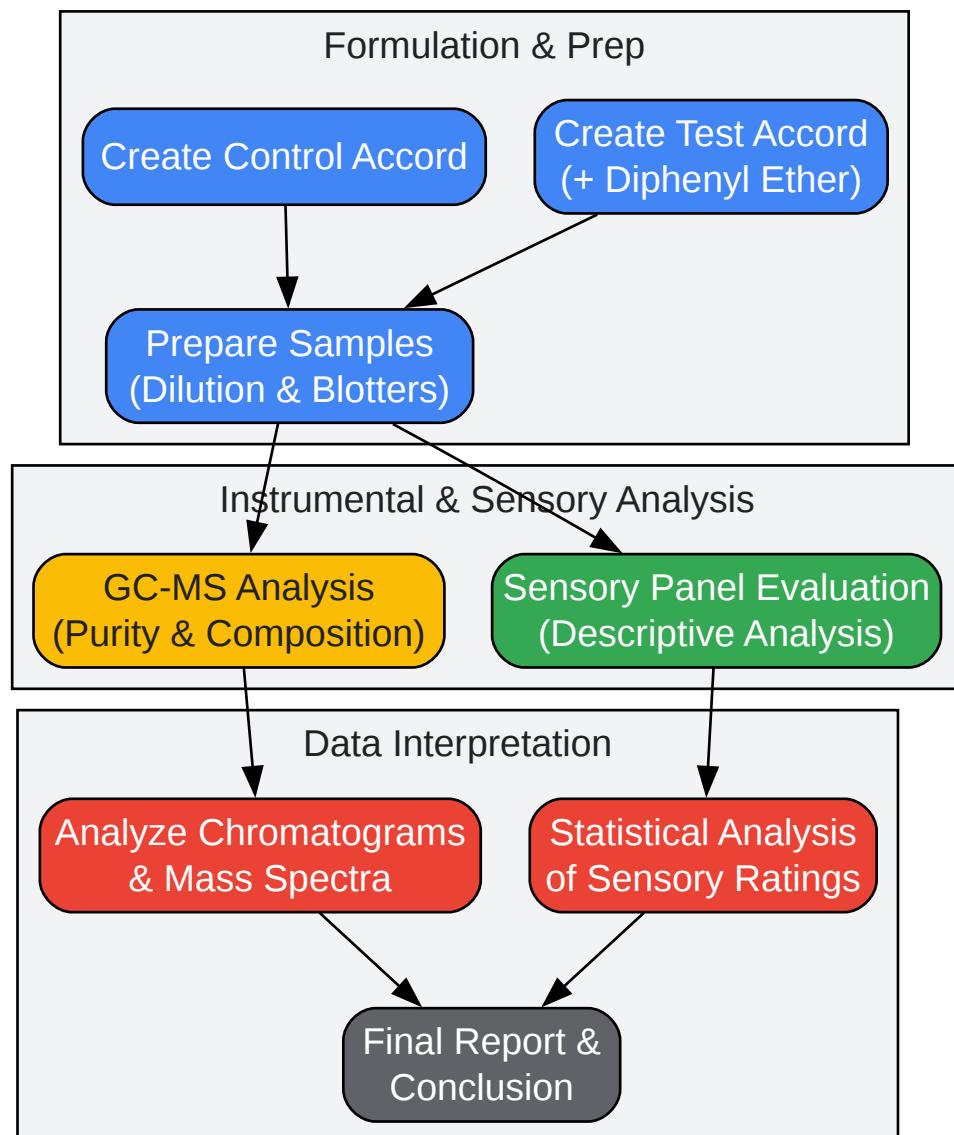
Visualizations

Generalized Olfactory Signal Transduction

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Caption: A generalized pathway for olfactory signal transduction.

Experimental Workflow for Fragrance Evaluation

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Caption: Workflow for instrumental and sensory analysis of a fragrance.

Caption: Reaction scheme for the synthesis of **diphenyl ether**.

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